

# literature review of 1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid

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## Compound of Interest

Compound Name: 1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid

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An In-Depth Technical Review of **1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic Acid**

## Introduction

**1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid** is a synthetically important heterocyclic compound belonging to the piperidine class. The piperidine ring is a prevalent scaffold in medicinal chemistry, found in numerous pharmaceuticals and biologically active compounds. The incorporation of a trifluoroacetyl group at the nitrogen atom significantly modulates the electronic properties and lipophilicity of the molecule, making it a valuable building block for the synthesis of novel drug candidates. This technical guide provides a comprehensive review of the available literature on its synthesis, properties, and potential applications, tailored for researchers and professionals in drug development. While this specific molecule is primarily documented as a chemical intermediate, the broader context of trifluoroacetylated piperidines suggests its potential in developing agents for various therapeutic areas.<sup>[1][2]</sup>

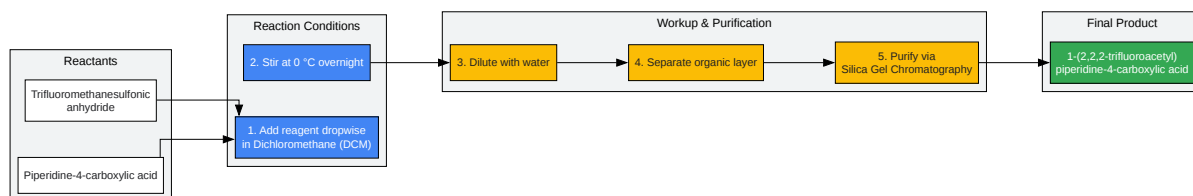
## Physicochemical Properties

The fundamental physicochemical properties of **1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid** have been reported by various chemical suppliers and databases. These properties are crucial for its handling, storage, and application in synthetic chemistry. A summary of this data is presented in the table below.

Property	Value	References
CAS Number	126501-70-0	[3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> F <sub>3</sub> NO <sub>3</sub>	[3][4][5][6]
Molecular Weight	225.17 g/mol	[3][5][6][7]
Appearance	White solid	[3]
Melting Point	117 °C	[3]
Boiling Point	386.6 ± 42.0 °C (Predicted)	[3][4][5]
Density	1.430 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3][8]
Storage	Sealed in dry, Room Temperature	[3][5]

## Synthesis and Experimental Protocols

The primary documented role of **1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid** is as a synthetic intermediate. Its preparation involves the N-acylation of the piperidine ring of piperidine-4-carboxylic acid.



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Caption: Synthetic workflow for **1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid**.

## Synthesis Data Summary

Parameter	Details	Reference
Starting Material	Piperidine-4-carboxylic acid	[3]
Acylating Agent	Trifluoromethanesulfonic anhydride	[3]
Solvent	Dichloromethane (DCM)	[3]
Temperature	0 °C	[3]
Reaction Time	Overnight	[3]
Purification	Silica gel column chromatography	[3]
Yield	70%	[3]

## Detailed Experimental Protocol

A representative experimental protocol for the synthesis is as follows: To a solution of piperidine-4-carboxylic acid (4 g, 30.97 mmol) in dichloromethane (20 mL), trifluoromethanesulfonic anhydride (7.8 g) was added slowly and dropwise at 0 °C.[3] The reaction mixture was stirred at 0 °C overnight.[3] Following the completion of the reaction, the solution was diluted with water. The organic layer was separated and concentrated. The resulting crude product was purified by silica gel column chromatography to yield the final compound as a white solid (70% yield).[3]

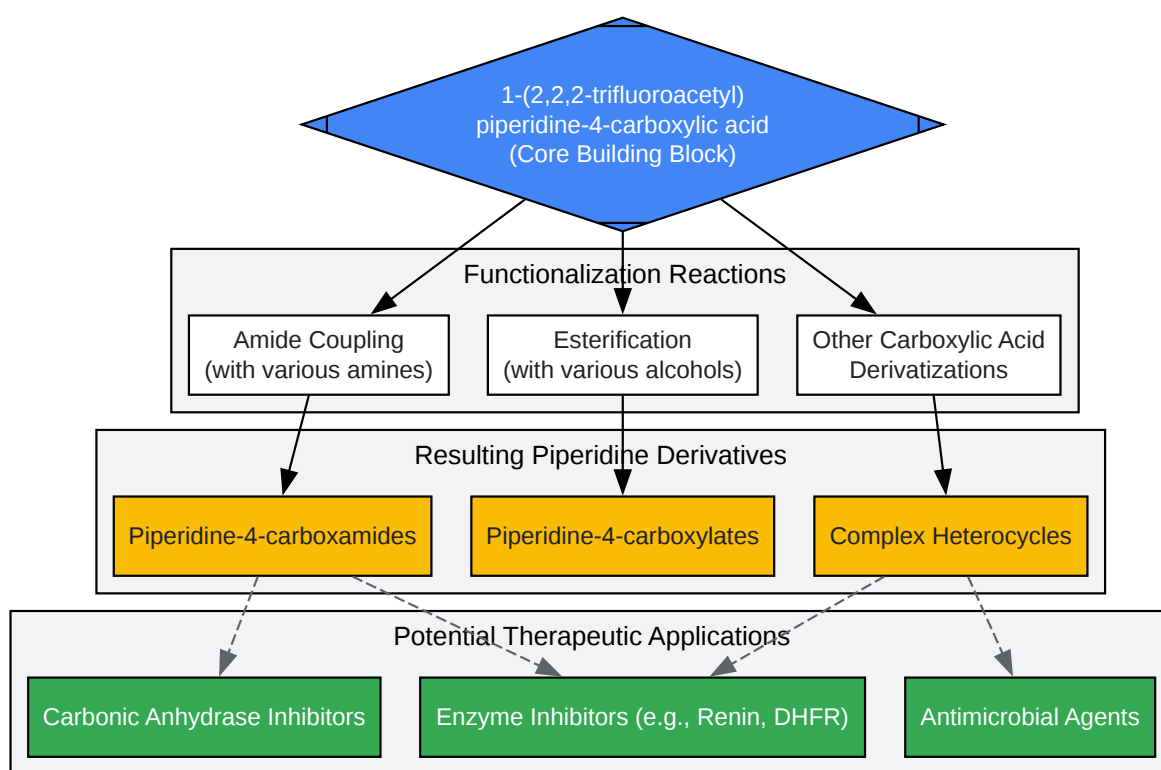
An alternative approach mentioned in patent literature involves using trifluoroacetic anhydride in toluene with pyridine as a base, highlighting a different reagent choice for the N-acylation step.[1]

## Applications in Drug Discovery and Development

A direct literature search for the biological activity of **1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid** does not yield specific results. Its primary value lies in its role as a versatile chemical building block for creating more complex and pharmacologically active molecules.

The trifluoroacetyl group acts as a protective group for the piperidine nitrogen and can influence the molecule's binding characteristics, while the carboxylic acid moiety serves as a handle for further chemical modifications, such as amide bond formation or esterification.

The piperidine scaffold itself is a key component in a wide range of therapeutic agents, including antimicrobials, inhibitors of dihydrofolate reductase, and carbonic anhydrase inhibitors.[2][9][10] Derivatives of piperidine have shown promise as inhibitors of enzymes like 1,4-dihydroxy-2-naphthoate isoprenyltransferase (MenA) from *Mycobacterium tuberculosis*. [11]



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Caption: Role as a versatile building block in medicinal chemistry.

## Conclusion

**1-(2,2,2-trifluoroacetyl)piperidine-4-carboxylic acid** is a well-characterized chemical intermediate whose value is primarily realized in its utility for synthetic chemistry. While direct biological data for this specific compound is not readily available in the reviewed literature, its structure combines two key features of high interest in medicinal chemistry: the piperidine scaffold and a trifluoroacetyl group. The straightforward synthesis and the presence of a modifiable carboxylic acid group make it an attractive starting point for constructing libraries of more complex molecules for screening and drug development. Future research may focus on synthesizing derivatives and evaluating their biological activities to unlock the therapeutic potential of this versatile building block.

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